Trilostane-d3 CAS number and physicochemical properties

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Trilostane-d3*
Cat. No.:	*B1164109*

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Chemical Identification & Physicochemical Properties

Trilostane-d3 is the deuterium-labeled analog of Trilostane, synthesized by replacing three specific hydrogen atoms with deuterium. This isotopic substitution increases the molecular weight by approximately 3 Da, allowing mass spectrometers to distinguish it from the endogenous or administered unlabeled drug while maintaining identical chromatographic behavior and ionization efficiency [1].

The physicochemical properties dictate the handling, extraction, and chromatographic strategies employed in bioanalysis. Because Trilostane is highly lipophilic and features a steroid-like framework, it exhibits excellent solubility in organic solvents but poor aqueous solubility.

Table 1: Physicochemical and Identification Profile of **Trilostane-d3**

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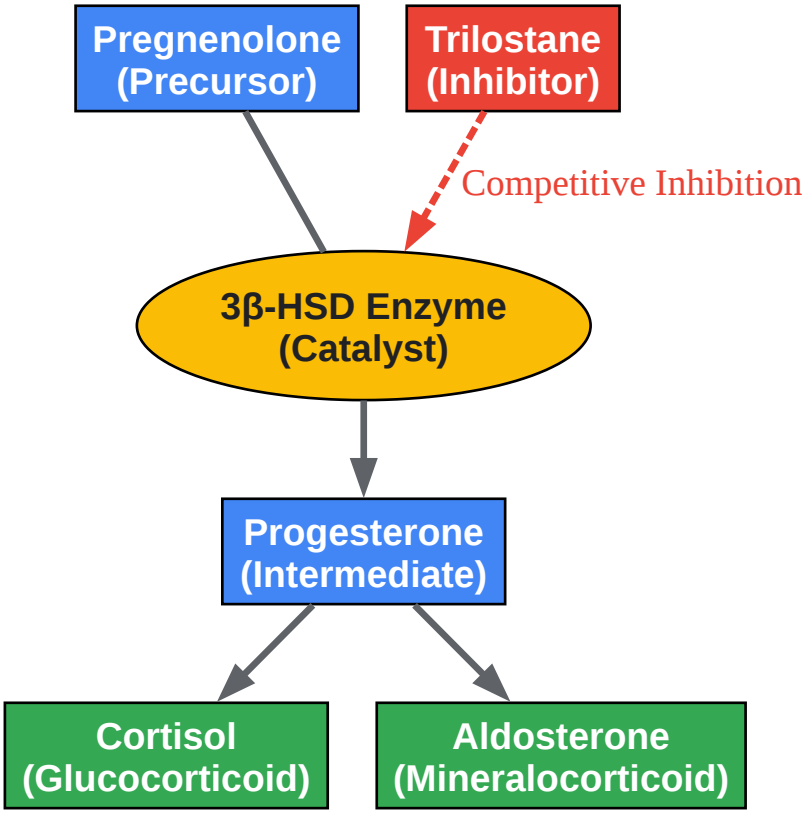
Property	Specification	Scientific Rationale / Implication
Compound Name	Trilostane-d3	Deuterium labeling provides an ideal internal standard for MS.
CAS Number	2026644-48-2 [2]	Unique identifier for the d3-labeled isotopologue.
Unlabeled CAS	13647-35-3 [3]	Reference for the parent active pharmaceutical ingredient.
Molecular Formula	$C_{20}H_{24}D_3NO_3$ [4]	Addition of 3 neutrons shifts the m/z by +3, avoiding isotopic overlap.
Molecular Weight	332.46 g/mol [4]	Used for precise molarity calculations in standard preparation.
Appearance	White to off-white crystalline powder [5]	Indicates high purity; visual QC check prior to dissolution.
Solubility	Soluble in Methanol, Ethanol; Insoluble in Water [5]	Dictates the use of organic solvents for stock solutions and liquid-liquid extraction (LLE).
Storage Conditions	2-8°C (Refrigerator) [6]	Prevents thermal degradation of the cyano and epoxide functional groups.

Mechanistic Action: The 3β-HSD Steroidogenic Pathway

To understand the analytical importance of Trilostane, one must understand its pharmacodynamics. Trilostane acts as a competitive and reversible inhibitor of the enzyme 3β-hydroxysteroid dehydrogenase/Δ5-4 isomerase (3β-HSD) [7].

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This enzyme is the critical bottleneck in the adrenal cortex that catalyzes the conversion of pregnenolone to progesterone. By blocking this step, Trilostane effectively starves the downstream biochemical pathways, leading to a profound reduction in the synthesis of cortisol, aldosterone, and androstenedione [8]. This mechanism is the pharmacological basis for treating hyperadrenocorticism (Cushing's syndrome) in both veterinary and human medicine [9].



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Diagram 1: Trilostane competitively inhibits 3β-HSD, blocking downstream cortisol and aldosterone synthesis.

Analytical Application: **Trilostane-d3** as an Internal Standard

In Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), biological matrices (like plasma or serum) introduce severe "matrix effects"—endogenous compounds that co-elute with the analyte and either suppress or enhance its ionization.

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The Causality of the SIL-IS Choice: Why use **Trilostane-d3** instead of a structural analog? Because **Trilostane-d3** shares the exact physicochemical properties (pKa, lipophilicity) as unlabeled Trilostane. It extracts at the exact same efficiency during sample preparation and co-elutes at the exact same retention time on an analytical column. Any matrix effect that suppresses the ionization of Trilostane will equally suppress **Trilostane-d3**. By quantifying the ratio of the analyte's peak area to the internal standard's peak area, the matrix effect is mathematically canceled out, ensuring absolute quantitative trustworthiness [10].



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Diagram 2: Standard LC-MS/MS bioanalytical workflow utilizing **Trilostane-d3** as the internal standard.

Self-Validating Experimental Protocols

To guarantee trustworthiness, the following protocols are designed as self-validating systems. They incorporate intrinsic quality control (QC) checkpoints to verify extraction recovery and instrument calibration in real-time.

Protocol 1: Preparation of **Trilostane-d3** Standard Solutions

Objective: Create stable, accurate stock solutions for spiking biological matrices.

- Gravimetric Preparation: Accurately weigh 1.00 mg of **Trilostane-d3** powder using a microbalance calibrated with certified Class E2 weights.
- Primary Stock Dissolution: Dissolve the powder in 1.0 mL of LC-MS grade Methanol to yield a 1.0 mg/mL stock solution. Causality: Methanol is chosen over water due to the high lipophilicity of the steroidal backbone, ensuring complete solvation without precipitation.
- Working Solution Dilution: Dilute the primary stock with 50:50 Methanol:Water (v/v) to create a working internal standard (IS) solution of 100 ng/mL.

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- Validation Checkpoint: Analyze the working solution via direct infusion MS to confirm the dominant presence of the m/z +3 parent ion, verifying isotopic purity and absence of unlabeled contamination.

Protocol 2: LC-MS/MS Extraction and Quantification Workflow

Objective: Extract Trilostane from plasma and quantify it accurately using the d3-IS.

- Sample Aliquoting & Spiking: Pipette 100 µL of plasma (unknown, calibration standard, or QC) into a microcentrifuge tube. Add 10 µL of the 100 ng/mL **Trilostane-d3** working solution. Vortex for 30 seconds.
- Liquid-Liquid Extraction (LLE): Add 500 µL of Methyl tert-butyl ether (MTBE). Causality: MTBE is highly efficient at partitioning lipophilic steroids from aqueous plasma proteins while leaving polar matrix interferences behind.
- Phase Separation: Centrifuge at 14,000 x g for 10 minutes at 4°C. Transfer the upper organic layer (MTBE) to a clean glass vial.
- Evaporation & Reconstitution: Evaporate the organic phase to dryness under a gentle stream of nitrogen at 35°C. Reconstitute the residue in 100 µL of the mobile phase (e.g., 60:40 Acetonitrile: 0.1% Formic acid in water).
- UHPLC Separation: Inject 5 µL onto a C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.7 µm).
- MS/MS Detection (Positive ESI): Monitor the Multiple Reaction Monitoring (MRM) transitions.
    - Validation Checkpoint: The retention times of the unlabeled Trilostane and **Trilostane-d3** must be identical (± 0.05 min). If they drift apart, it indicates a compromised column or mobile phase preparation. Calculate the final concentration using the linear regression of the analyte/IS peak area ratio.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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